

Essential Guide to the Safe Disposal of (S,R,S)-AHPC-Me

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Me

Cat. No.: B3028358

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **(S,R,S)-AHPC-Me**, a potent VHL ligand used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Adherence to these procedures is vital for ensuring laboratory safety, preventing environmental contamination, and maintaining regulatory compliance.

Understanding the Compound: Safety and Handling

(S,R,S)-AHPC-Me and its common salt form, **(S,R,S)-AHPC-Me** hydrochloride, are potent bioactive molecules. The Safety Data Sheet (SDS) for the hydrochloride form classifies it as hazardous.^[1] All forms of **(S,R,S)-AHPC-Me** should be handled with the assumption of high potency.

Key Safety and Handling Data Summary

The following table summarizes critical safety information for **(S,R,S)-AHPC-Me** hydrochloride. These precautions should be applied to all forms of the compound.

Parameter	Information	Source
Chemical Name	(S,R,S)-AHPC-Me hydrochloride	MedChemExpress SDS[1]
CAS Number	1948273-03-7	MedChemExpress SDS[1]
Hazards	- Acute toxicity, Oral (Category 4) - Skin corrosion/irritation (Category 2) - Serious eye damage/eye irritation (Category 2A) - Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	MedChemExpress SDS[1]
Precautionary Statements	- Avoid breathing dust/fume/gas/mist/vapors/spray. - Wash hands thoroughly after handling. - Do not eat, drink or smoke when using this product. - Use only outdoors or in a well-ventilated area. - Wear protective gloves/protective clothing/eye protection/face protection.	MedChemExpress SDS[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[2]
Storage	Store in a sealed, labeled container in a secure, well-ventilated area. Recommended storage at -20°C or -80°C for long-term stability.[3]	

Core Principle: Segregate and Incinerate

The primary and most effective method for the disposal of potent pharmaceutical compounds like **(S,R,S)-AHPC-Me** is high-temperature incineration by a licensed hazardous waste management service.^[4] This method ensures the complete destruction of the active molecule.^[4]

Under no circumstances should this compound or its waste be disposed of down the drain or in general trash.^[2]

Step-by-Step Disposal Procedures

The following protocols provide a systematic approach to waste management for **(S,R,S)-AHPC-Me**.

Proper segregation at the point of generation is the most critical step in safe disposal.^{[5][6]} All waste streams must be considered hazardous.

- Solid Waste:
 - Description: Includes unused or expired solid **(S,R,S)-AHPC-Me**, contaminated personal protective equipment (PPE) such as gloves and lab coats, weighing papers, pipette tips, vials, and any other disposable materials that have come into contact with the compound.^{[2][3]}
 - Procedure:
 - Collect all solid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.^[3]
 - The container should be made of a material compatible with the chemicals used (e.g., polyethylene).
 - Label the container with "Hazardous Waste: **(S,R,S)-AHPC-Me**" and include relevant hazard pictograms.^[7]
- Liquid Waste:
 - Description: Includes unused stock solutions, residual solutions from experiments, contaminated solvents, and cell culture media containing the compound.^{[2][3]}

- Procedure:
 - Collect all liquid waste in a sealed, leak-proof, and shatter-resistant hazardous waste container (plastic is preferred).[5][8]
 - Do not mix with other incompatible waste streams.[2][7] Keep acidic and basic waste streams separate.
 - Label the container with "Hazardous Waste: **(S,R,S)-AHPC-Me**," list all solvent components, and include hazard pictograms.[7]
- "Sharps" Waste:
 - Description: Needles, syringes, or other sharp objects contaminated with **(S,R,S)-AHPC-Me**.
 - Procedure:
 - Place all contaminated sharps directly into a designated, puncture-proof sharps container for hazardous chemical waste.[3]
 - Label the container clearly as hazardous waste.

All non-disposable equipment and work surfaces must be thoroughly decontaminated after handling **(S,R,S)-AHPC-Me**. [3][9]

- Procedure:
 - Prepare a decontamination solution. While a specific, validated deactivating agent for **(S,R,S)-AHPC-Me** is not publicly available, a multi-step cleaning process is recommended.[10][11]
 - First, wipe surfaces with a solvent known to dissolve the compound (e.g., ethanol or isopropanol) to physically remove it.
 - Follow with a thorough cleaning using a laboratory detergent and water.

- For robust decontamination, a final wipe with a solution of sodium hypochlorite (bleach), followed by a neutralizing agent (like sodium thiosulfate) and a final water rinse can be effective for many potent compounds.[\[11\]](#)
- All wipes and cleaning materials used in this process must be disposed of as solid hazardous waste.
- Storage: Store all sealed and labeled hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[\[5\]](#)[\[6\]](#)
- Collection: Arrange for pickup and final disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[\[12\]](#) All waste containing **(S,R,S)-AHPC-Me** must be disposed of through an approved waste disposal plant, with high-temperature incineration being the preferred method.[\[2\]](#)[\[4\]](#)

Experimental Protocols and Visualizations

Note on Chemical Inactivation: No specific, validated experimental protocols for the complete chemical degradation or inactivation of **(S,R,S)-AHPC-Me** are publicly available. The chemical stability of such complex molecules often requires specific and validated procedures.[\[10\]](#)

Therefore, all waste should be treated as active and hazardous until incinerated.

Mandatory Visualizations

The following diagrams illustrate the key workflows and mechanisms relevant to handling **(S,R,S)-AHPC-Me**.

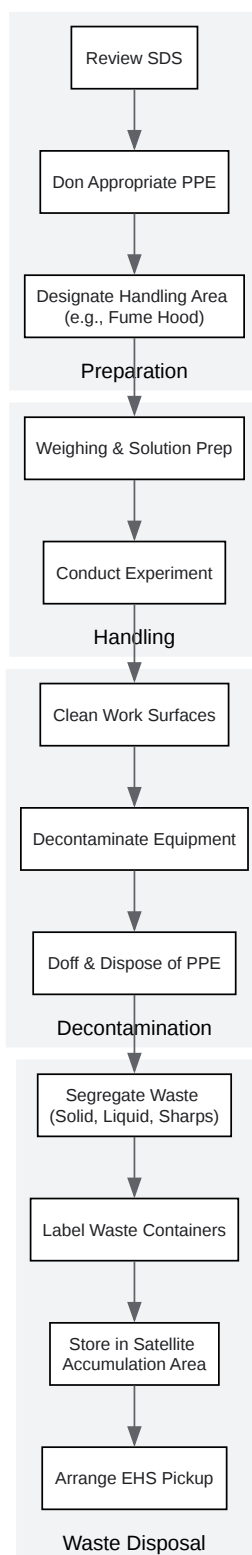


Figure 1: Safe Handling and Disposal Workflow for Potent Compounds

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Workflow for handling and disposal.

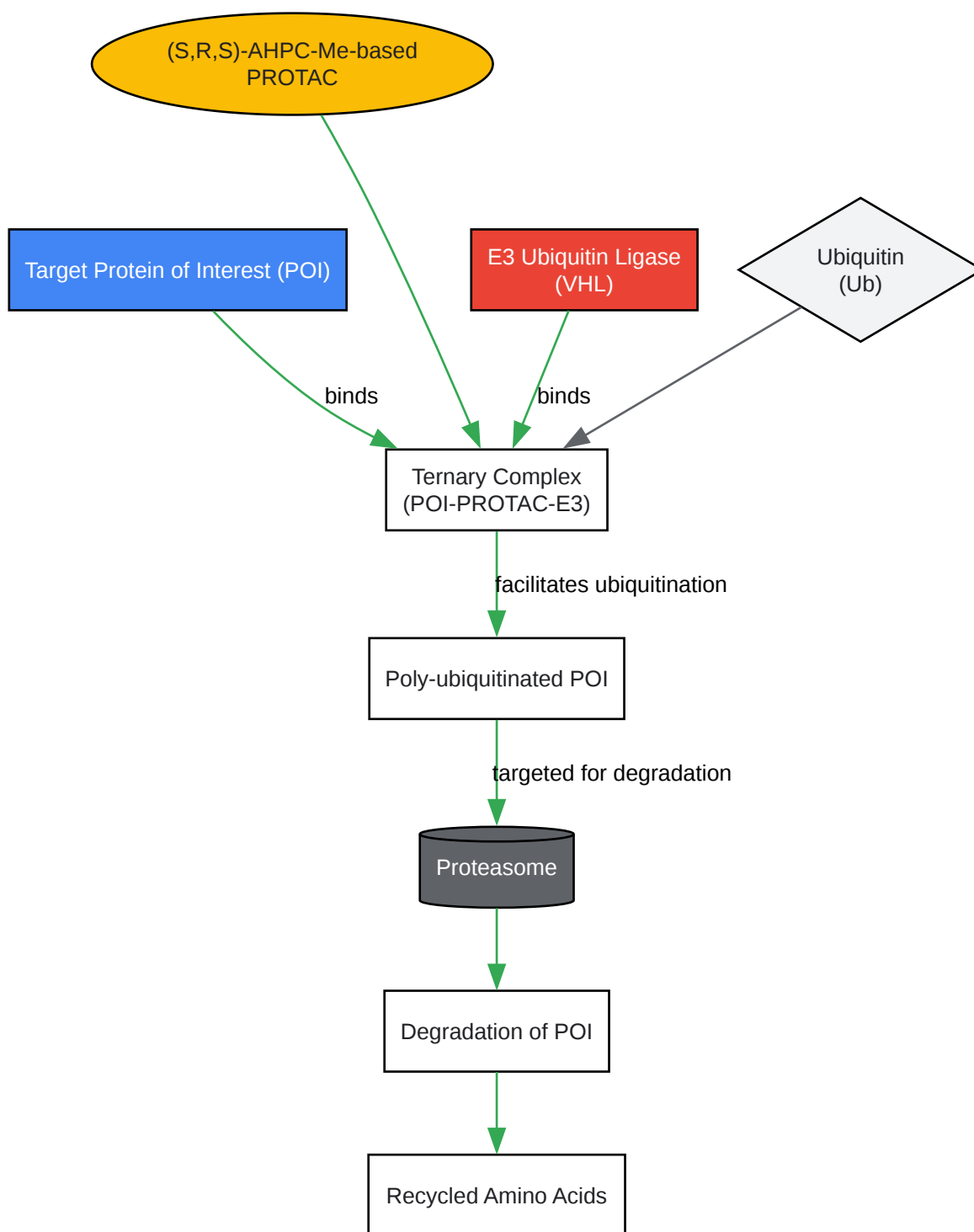


Figure 2: General PROTAC Mechanism of Action

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General PROTAC mechanism of action.

By implementing these procedures, laboratories can ensure the safe handling and compliant disposal of **(S,R,S)-AHPC-Me**, protecting both personnel and the environment. Always consult your institution's specific guidelines and EHS office for any additional requirements.

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